

Onitin 2'-O-glucoside solubility in DMSO and other organic solvents

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Compound of Interest

Compound Name: Onitin 2'-O-glucoside

Cat. No.: B15245684

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Application Notes and Protocols for Onitin 2'-O-glucoside

For Researchers, Scientists, and Drug Development Professionals

Introduction

Onitin 2'-O-glucoside is a natural sesquiterpenoid glycoside that has garnered interest within the scientific community. This document provides detailed information on its solubility in dimethyl sulfoxide (DMSO) and other organic solvents, along with protocols for its handling and use in research settings. Due to the limited publicly available data on the specific biological activities of **Onitin 2'-O-glucoside**, this document also presents a hypothetical signaling pathway based on the known activities of structurally related glycosides, providing a framework for future investigation.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₀ O ₈	[1]
Molecular Weight	410.46 g/mol	[1]
Appearance	Powder	
CAS Number	76947-60-9	[1]

Solubility Data

Onitin 2'-O-glucoside exhibits solubility in a range of organic solvents. Quantitative data is most readily available for DMSO, with several suppliers offering pre-dissolved solutions.

Table 1: Quantitative Solubility of **Onitin 2'-O-glucoside** in DMSO

Solvent	Concentration (mM)	Approximate Concentration (mg/mL)	Source
DMSO	10	4.10	[2]

Calculation: $10 \text{ mmol/L} \times 410.46 \text{ g/mol} = 4104.6 \text{ mg/L} = 4.10 \text{ mg/mL}$

Table 2: Qualitative Solubility of **Onitin 2'-O-glucoside** in Various Organic Solvents

Solvent	Solubility	Source
Pyridine	Soluble	[2]
Methanol	Soluble	[2]
Ethanol	Soluble	[2]

Note: Specific quantitative solubility data (e.g., mg/mL) for pyridine, methanol, and ethanol are not readily available in the reviewed literature. Researchers should determine the precise solubility for their specific experimental needs.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Onitin 2'-O-glucoside** in DMSO.

Materials:

- **Onitin 2'-O-glucoside** (solid powder)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

Procedure:

- **Weighing the Compound:** Accurately weigh out 4.11 mg of **Onitin 2'-O-glucoside** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the compound.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a water bath (37°C) for a short period may aid dissolution if necessary.
- **Storage:** Store the 10 mM stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

General Protocol for Determining Solubility (Shake-Flask Method)

This protocol provides a general method for determining the solubility of **Onitin 2'-O-glucoside** in various organic solvents.

Materials:

- **Onitin 2'-O-glucoside** (solid powder)
- Organic solvents of interest (e.g., Pyridine, Methanol, Ethanol)

- Glass vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or other suitable analytical instrument

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Onitin 2'-O-glucoside** powder to a series of glass vials.
 - Add a known volume of each organic solvent to the respective vials.
 - Tightly cap the vials and place them on an orbital shaker at a constant temperature (e.g., 25°C) for 24-48 hours to ensure equilibrium is reached.
- Phase Separation:
 - After the incubation period, remove the vials from the shaker and let them stand to allow the undissolved solid to settle.
 - Alternatively, centrifuge the vials at a moderate speed to pellet the excess solid.
- Sample Collection and Analysis:
 - Carefully collect a known volume of the supernatant (the clear, saturated solution) without disturbing the solid pellet.
 - Dilute the collected supernatant with a suitable solvent to a concentration within the linear range of your analytical method (e.g., HPLC).
 - Analyze the diluted sample to determine the concentration of **Onitin 2'-O-glucoside**.
- Calculation:

- Calculate the solubility in mg/mL or molarity based on the measured concentration and the dilution factor.

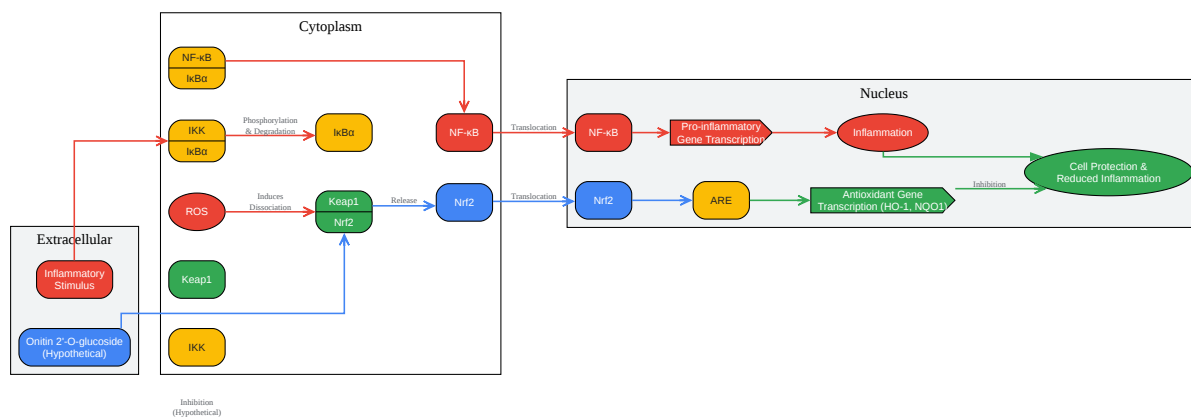
Biological Activity and Signaling Pathways (Hypothetical)

As of the current literature review, specific biological activities and modulated signaling pathways for **Onitin 2'-O-glucoside** have not been extensively documented. However, many natural glycosides exhibit anti-inflammatory and antioxidant properties. Based on this, a hypothetical mechanism of action is proposed below, focusing on pathways commonly modulated by such compounds.

It is crucial to note that the following pathway is a hypothetical model and requires experimental validation for **Onitin 2'-O-glucoside**.

Many natural compounds with antioxidant and anti-inflammatory effects are known to modulate the Keap1-Nrf2 signaling pathway. This pathway is a key regulator of cellular defense against oxidative stress. Under normal conditions, the transcription factor Nrf2 is kept inactive by binding to Keap1, which facilitates its degradation. In the presence of oxidative stress or certain bioactive molecules, this interaction is disrupted, allowing Nrf2 to translocate to the nucleus. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter region of various antioxidant and cytoprotective genes, leading to their transcription. This results in the production of enzymes such as Heme Oxygenase-1 (HO-1) and NAD(P)H Quinone Dehydrogenase 1 (NQO1), which help to mitigate oxidative damage and inflammation.

Simultaneously, inflammatory stimuli can activate pathways such as the NF- κ B pathway, leading to the production of pro-inflammatory cytokines. It is hypothesized that **Onitin 2'-O-glucoside** may activate the Nrf2 pathway, thereby inhibiting the inflammatory response.

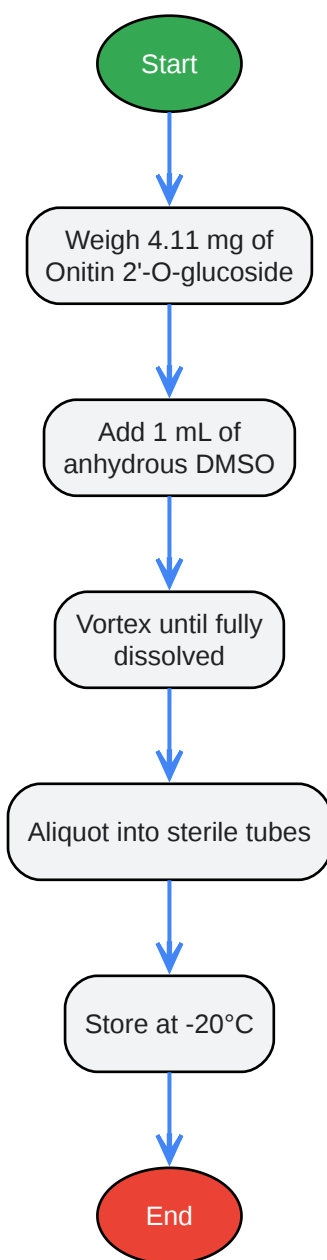


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Caption: Hypothetical signaling pathway for **Onitin 2'-O-glucoside**.

Experimental Workflow Diagrams

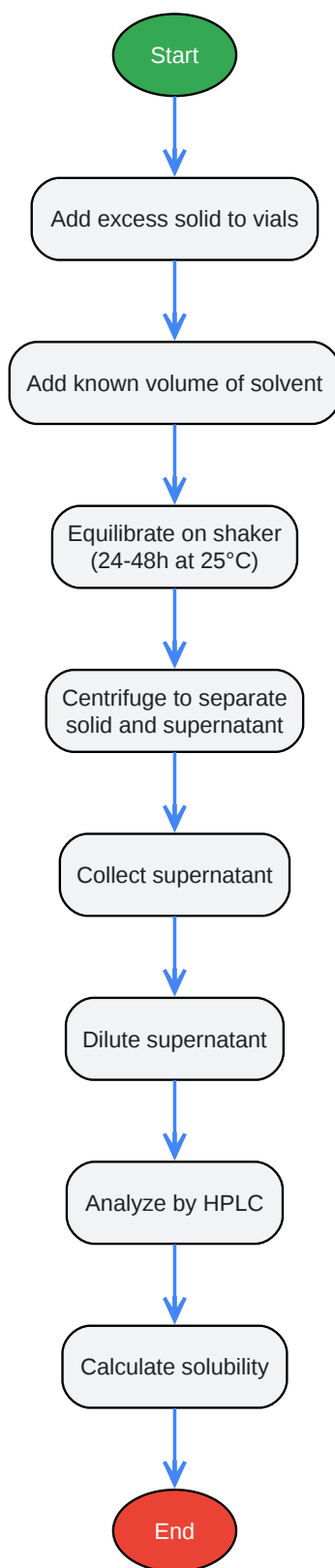
Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM stock solution.

Workflow for Solubility Determination (Shake-Flask Method)



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Caption: Workflow for solubility determination.

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References

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- 2. Onitin 2'-O-glucoside | CAS:76947-60-9 | Manufacturer ChemFaces [chemfaces.com]
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